

# RTIL 13: A Technical Guide to a Potent Dynamin Inhibitor

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: RTIL 13

Cat. No.: B15569882

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**RTIL 13** is a potent inhibitor of dynamin I and II, crucial GTPases involved in cellular membrane fission events, most notably endocytosis. Its ability to disrupt these fundamental cellular processes makes it a valuable tool for research into vesicle trafficking and a potential starting point for therapeutic development. This document provides a comprehensive overview of the chemical structure, properties, and biological activity of **RTIL 13**, along with detailed protocols for key experimental assays.

## Chemical Structure and Properties

**RTIL 13** is a synthetic, room-temperature ionic liquid. Its chemical identity has been established through various analytical methods.

| Property          | Value                                                                                     |
|-------------------|-------------------------------------------------------------------------------------------|
| IUPAC Name        | 4-(N,N-Dimethyl-N-octadecyl-N-ethyl)-4-aza-10-oxatricyclo-[5.2.1]decane-3,5-dione bromide |
| CAS Number        | 1009376-10-6[1]                                                                           |
| Molecular Formula | C30H55BrN2O3                                                                              |
| Molecular Weight  | 571.68 g/mol [1]                                                                          |
| Physical Form     | Solid[1]                                                                                  |
| Purity            | >98%[1]                                                                                   |
| Solubility        | Soluble in DMSO to 20 mM[1]                                                               |
| InChIKey          | MAEOZTOKHFILJO-PNXVFTDZSA-N[1]                                                            |

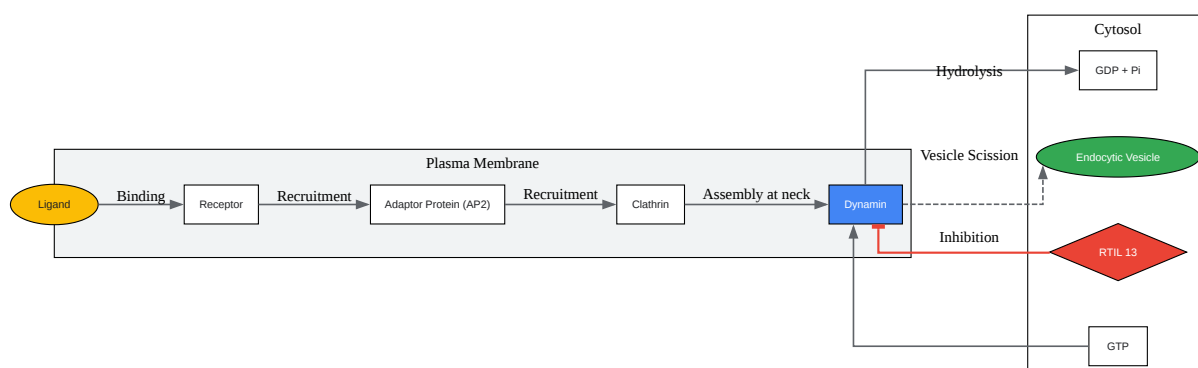
## Biological Activity

**RTIL 13** is a potent inhibitor of the GTPase activity of dynamin I and II. This inhibition disrupts the scission of nascent vesicles from the parent membrane, thereby blocking endocytic pathways.

| Target                        | Activity   | IC50 Value     |
|-------------------------------|------------|----------------|
| Dynamin I GTPase              | Inhibition | 2.3 $\mu$ M[2] |
| Receptor-Mediated Endocytosis | Inhibition | 9.3 $\mu$ M[1] |
| Synaptic Vesicle Endocytosis  | Inhibition | 7.1 $\mu$ M[1] |

## Signaling Pathway and Mechanism of Action

**RTIL 13** exerts its biological effects by directly inhibiting the enzymatic activity of dynamin. This GTPase is a critical component of the cellular machinery responsible for clathrin-mediated endocytosis. By preventing GTP hydrolysis, **RTIL 13** stalls the conformational changes in dynamin required for membrane fission, leading to an accumulation of clathrin-coated pits at the plasma membrane.



[Click to download full resolution via product page](#)

**Caption:** Inhibition of Dynamin-Mediated Endocytosis by **RTIL 13**.

## Experimental Protocols

### Synthesis of RTIL 13

The synthesis of **RTIL 13** is reported to be a high-yield process from readily available starting materials derived from the active component of "Spanish fly" (cantharidin). The core structure, a 10-oxa-4-aza-tricyclo[5.2.1]decane-3,5-dione, is generated, followed by subsequent alkylation to introduce the N,N-dimethyl-N-octadecyl-N-ethyl quaternary ammonium group. While the specific, detailed experimental protocol is not publicly available in the cited literature, the general approach involves the Diels-Alder reaction of furan with maleimide derivatives followed by N-alkylation steps.

## Dynamin GTPase Activity Assay (Malachite Green-Based)

This colorimetric assay quantifies the amount of inorganic phosphate (Pi) released from GTP hydrolysis by dynamin.

Materials:

- Purified dynamin protein
- **RTIL 13**
- GTP solution
- Assay Buffer (e.g., 20 mM HEPES pH 7.4, 150 mM KCl, 1 mM MgCl<sub>2</sub>)
- Malachite Green Reagent
- Phosphate standards
- 96-well microplate
- Microplate reader

Procedure:

- Prepare Reagents:
  - Prepare a serial dilution of **RTIL 13** in Assay Buffer. Include a vehicle control (e.g., DMSO).
  - Prepare a working solution of GTP in Assay Buffer (e.g., 1 mM).
  - Prepare a phosphate standard curve.
- Reaction Setup:

- In a 96-well plate, add 25  $\mu$ L of purified dynamin solution to each well (except for the 'no enzyme' control).
- Add 25  $\mu$ L of the **RTIL 13** dilution series or vehicle control to the respective wells.
- Pre-incubate the plate at 37°C for 10 minutes.
- Initiate Reaction:
  - Start the reaction by adding 25  $\mu$ L of the GTP solution to all wells.
  - Incubate the plate at 37°C for a defined period (e.g., 15-30 minutes).
- Stop Reaction and Develop Color:
  - Stop the reaction by adding 10  $\mu$ L of Malachite Green Reagent A (Malachite green hydrochloride in H<sub>2</sub>SO<sub>4</sub>).
  - Incubate for 10 minutes at room temperature.
  - Add 10  $\mu$ L of Malachite Green Reagent B (Ammonium molybdate in H<sub>2</sub>SO<sub>4</sub> with a stabilizing agent) and incubate for 20 minutes at room temperature for color development.
- Measurement:
  - Read the absorbance at 620-660 nm using a microplate reader.
  - Calculate the amount of phosphate released using the standard curve and determine the IC<sub>50</sub> value for **RTIL 13**.

## Receptor-Mediated Endocytosis Assay (Fluorescent Ligand Uptake)

This assay measures the inhibition of endocytosis by quantifying the cellular uptake of a fluorescently labeled ligand (e.g., fluorescently tagged transferrin or dextran).

Materials:

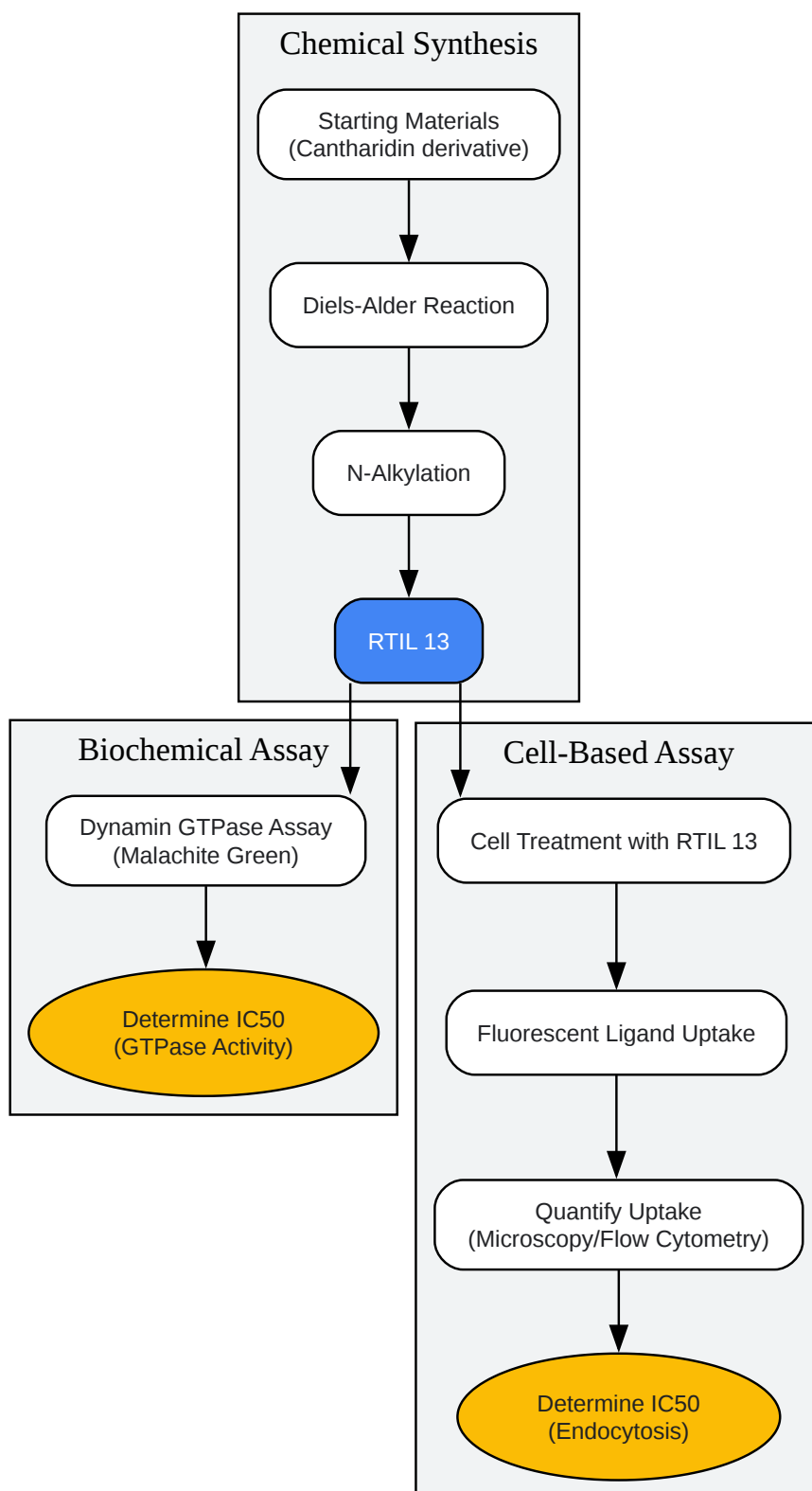
- Adherent cells (e.g., HeLa cells)
- Cell culture medium
- **RTIL 13**
- Fluorescently labeled ligand (e.g., Dextran-FITC)
- Phosphate-buffered saline (PBS)
- Paraformaldehyde (PFA) for fixing
- Fluorescence microscope or flow cytometer

Procedure:

- Cell Culture and Treatment:
  - Plate cells in a suitable format (e.g., 96-well plate or chamber slides) and allow them to adhere overnight.
  - Pre-treat the cells with various concentrations of **RTIL 13** (and a vehicle control) in serum-free medium for a specified time (e.g., 30 minutes) at 37°C.
- Ligand Uptake:
  - Add the fluorescently labeled ligand (e.g., 100 µg/ml Dextran-FITC) to each well and incubate for 30 minutes at 37°C to allow for endocytosis.
- Washing and Fixing:
  - Wash the cells three times with ice-cold PBS to remove non-internalized ligand.
  - Fix the cells with 4% PFA in PBS for 15 minutes at room temperature.
  - Wash the cells again with PBS.
- Quantification:

- Microscopy: Acquire images using a fluorescence microscope. Quantify the intracellular fluorescence intensity per cell using image analysis software.
- Flow Cytometry: Detach the cells and analyze the fluorescence intensity of the cell population using a flow cytometer.
- Analysis:
  - Compare the fluorescence intensity of **RTIL 13**-treated cells to the vehicle-treated control to determine the extent of endocytosis inhibition and calculate the IC50 value.

## Experimental Workflow Visualization



[Click to download full resolution via product page](#)

**Caption:** Overall workflow for the synthesis and evaluation of **RTIL 13**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [2. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- To cite this document: BenchChem. [RTIL 13: A Technical Guide to a Potent Dynamine Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15569882/docs#rtil-13-a-technical-guide-to-a-potent-dynamine-inhibitor\]](https://www.benchchem.com/product/b15569882/docs#rtil-13-a-technical-guide-to-a-potent-dynamine-inhibitor)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check